

Fmoc-D-4-Pal-OH material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Fmoc-D-4-Pal-OH

Cat. No.: B2389017

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Fmoc-D-4-Pal-OH: A Technical Safety Guide

An In-depth Overview for Researchers, Scientists, and Drug Development Professionals

Fmoc-D-4-Pal-OH, also known as N α -Fmoc-3-(4-pyridyl)-D-alanine, is a key building block in peptide synthesis, prized for its ability to introduce a pyridyl side chain and D-amino acid configuration into peptide sequences.^[1] This non-natural amino acid derivative is instrumental in the development of novel peptides with enhanced stability and unique biological activities.^[1] This guide provides a comprehensive overview of the material's safety data, physicochemical properties, and handling protocols to ensure its safe and effective use in a laboratory setting.

Physicochemical and Safety Data at a Glance

For quick reference, the following tables summarize the key quantitative data for **Fmoc-D-4-Pal-OH**.

Identifier	Value	Source
CAS Number	205528-30-9	^[2] ^[3]
Molecular Formula	C ₂₃ H ₂₀ N ₂ O ₄	^[2] ^[3] ^[4]
Molecular Weight	388.14 g/mol	^[2]

Property	Value	Source
Appearance	White to off-white solid/powder	[5][6]
Purity	≥97.0% to ≥98%	[3][5][7]
Melting Point	198 - 203 °C	[5]
Boiling Point	646.9°C at 760 mmHg	
Flash Point	345°C	
Storage Temperature	2-8°C or 4°C	[3][5][7]

Hazard Identification and Classification

Fmoc-D-4-Pal-OH is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Pictogram	Signal Word	Hazard Statements
GHS07 (Harmful)	Warning	H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.

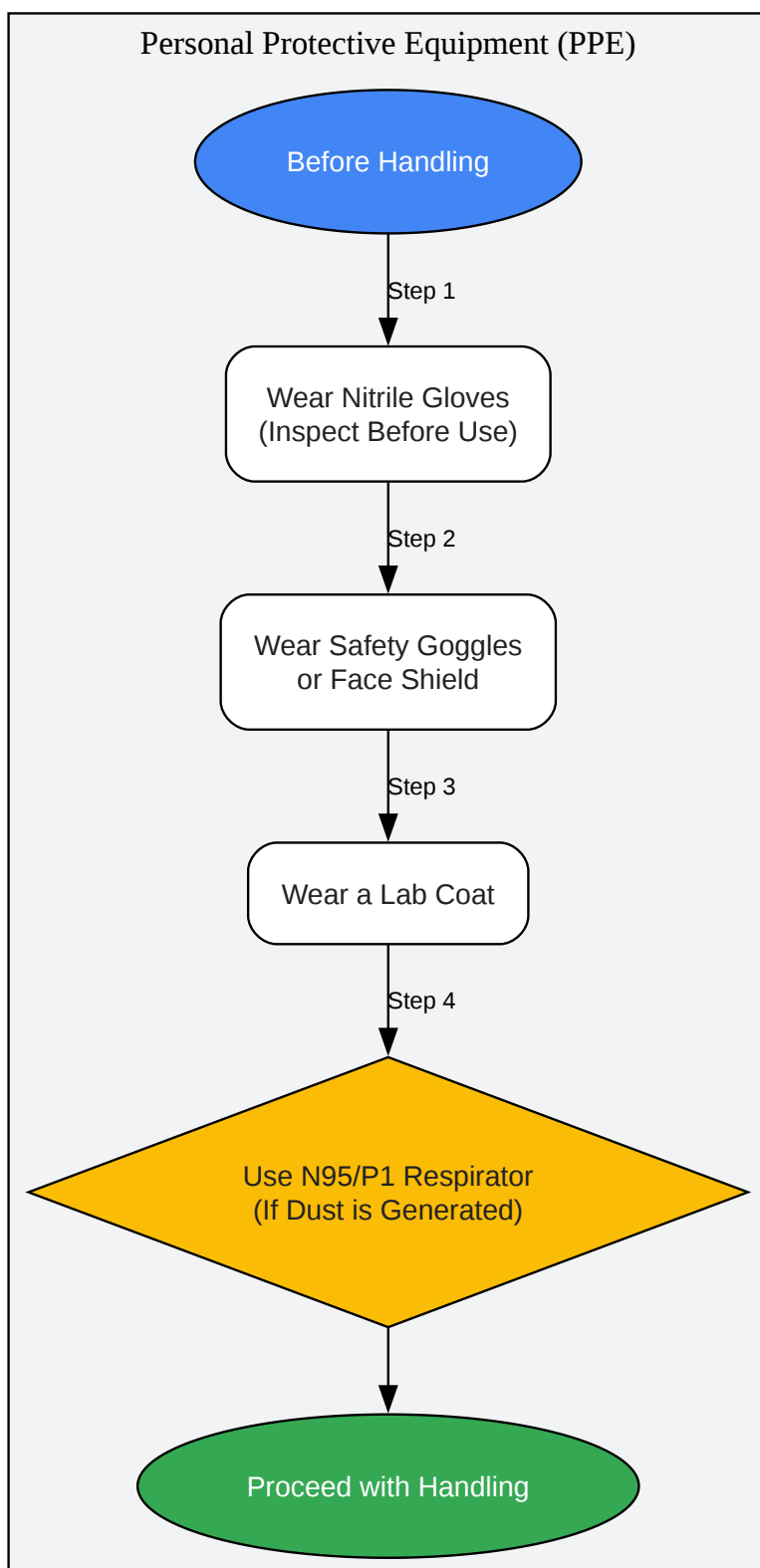
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Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict experimental protocols is crucial when working with **Fmoc-D-4-Pal-OH** to minimize risk and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A foundational aspect of safe handling involves the consistent use of appropriate Personal Protective Equipment (PPE).

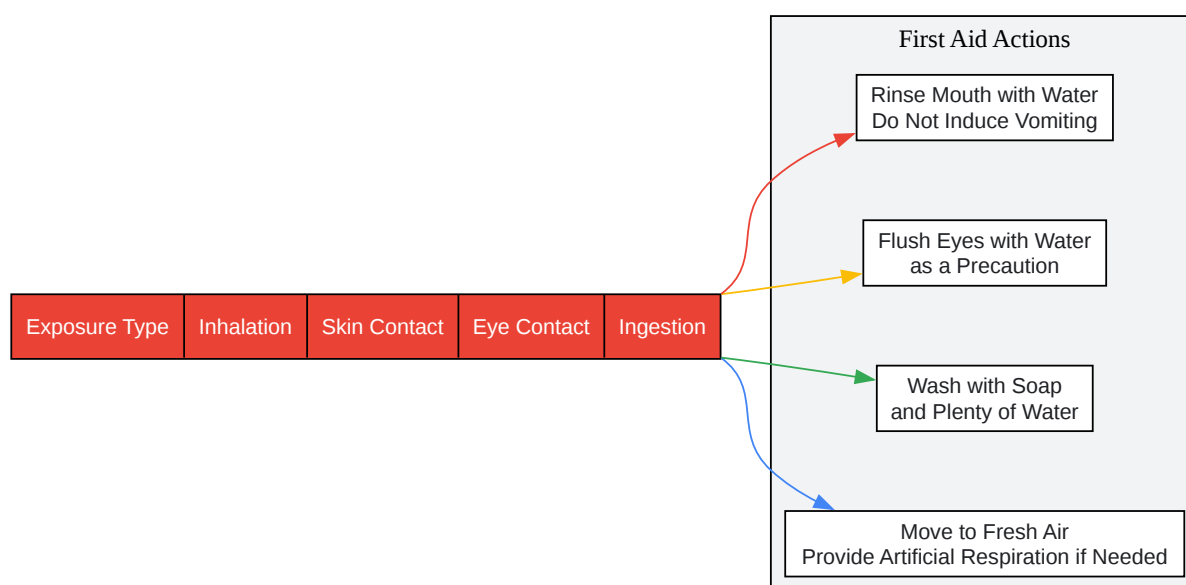


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Caption: Required Personal Protective Equipment workflow before handling **Fmoc-D-4-Pal-OH**.

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is critical. The following flowchart outlines the recommended steps.

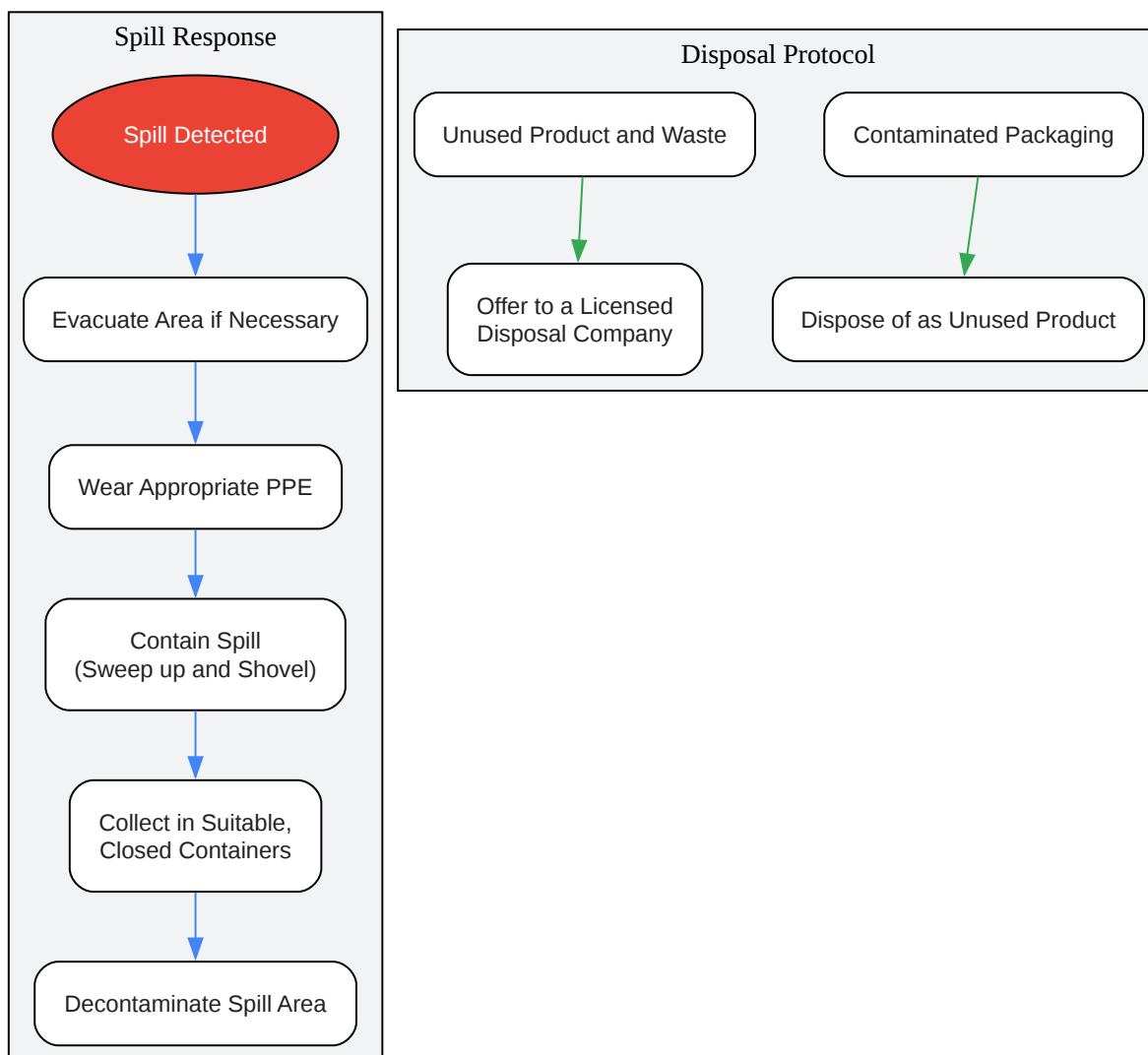


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Caption: First aid procedures for different types of exposure to **Fmoc-D-4-Pal-OH**.

Spill and Disposal Procedures

Proper containment and disposal of **Fmoc-D-4-Pal-OH** are essential to prevent environmental contamination and further exposure.



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Caption: Logical workflow for spill response and proper disposal of **Fmoc-D-4-Pal-OH**.

Fire-Fighting Measures

In the event of a fire involving **Fmoc-D-4-Pal-OH**, appropriate extinguishing media should be used.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Hazardous Combustion Products: Combustion may produce oxides of carbon (CO, CO₂) and nitrogen (NO_x).[8][9]
- Protection for Firefighters: Firefighters should use an approved/certified respirator or equivalent.[9]

Storage and Stability

Proper storage is vital to maintain the integrity and stability of **Fmoc-D-4-Pal-OH**.

- Storage Conditions: Store in a tightly closed container in a dry and well-ventilated place.[9] Recommended storage temperatures are between 2-8°C or at 4°C.[3][5][7]
- Incompatible Materials: Keep away from heat and sources of ignition.[9]
- Stability: The material is stable under recommended storage conditions.

Toxicological and Ecological Information

To date, the chemical, physical, and toxicological properties of **Fmoc-D-4-Pal-OH** have not been thoroughly investigated.[8] No data is available on its toxicity, persistence and degradability, bioaccumulative potential, or mobility in soil.[8] Therefore, it should be handled with the care due to a potentially hazardous chemical.

This technical guide is intended to provide comprehensive safety information for **Fmoc-D-4-Pal-OH**. It is imperative that all users of this material familiarize themselves with this information and adhere to all recommended safety protocols. Always consult the most up-to-date Safety Data Sheet from your supplier before use.

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References

- 1. nbinnocom [nbinnocom]
- 2. advancedchemtech.com [advancedchemtech.com]
- 3. chemscene.com [chemscene.com]
- 4. peptide.com [peptide.com]
- 5. chemimpex.com [chemimpex.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Fmoc-β-(4-pyridyl)-Ala-OH ≥97.0% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- 8. peptide.com [peptide.com]
- 9. peptide.com [peptide.com]
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